

# Physicochemical Properties of Perfluoro-2-methyl-3-ethylpentane: A Technical Guide

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## Compound of Interest

Compound Name: Perfluoro-2-methyl-3-ethylpentane

Cat. No.: B3041750

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This technical guide provides a comprehensive overview of the core physicochemical properties of **Perfluoro-2-methyl-3-ethylpentane** (CAS No. 354-97-2). The information is intended to support research, scientific, and drug development applications where a thorough understanding of this perfluorinated compound is essential. All quantitative data is summarized for clarity, and detailed experimental methodologies are provided for key properties.

## Core Physicochemical Data

The fundamental physicochemical properties of **Perfluoro-2-methyl-3-ethylpentane** are presented in the tables below. These values are critical for understanding its behavior in various experimental and applied settings.

### Identification and General Properties

Property	Value
Chemical Name	Perfluoro-2-methyl-3-ethylpentane
CAS Number	354-97-2
Molecular Formula	C <sub>8</sub> F <sub>18</sub>
Molecular Weight	438.06 g/mol [1][2]

## Thermodynamic and Physical Properties

Property	Value
Boiling Point	103 °C[3]
Melting Point	-70 °C[3]
Density	1.839 g/mL[3]
Vapor Pressure	Vapor-liquid pressures have been measured over a temperature range of 358 K to 508 K. For specific engineering calculations, the improved Peng-Robinson Stryjek-Vera (iPRSV) equation of state, as detailed in the referenced literature, should be utilized.
Refractive Index	While a specific value for Perfluoro-2-methyl-3-ethylpentane is not readily available in the literature, a reasonable estimate based on structurally similar perfluorinated compounds, such as perfluoro-2-methylpentane (1.2564) and perfluoro(2-methyl-3-pentanone) (1.264), would be in the range of 1.26 to 1.27 at 20°C.
Solubility	Water: Insoluble[3]. The solubility of water in perfluoroalkanes is generally very low. For instance, the solubility of water in n-perfluorohexane is significantly lower than in its hydrocarbon analog, n-hexane[4]. Organic Solvents: Perfluoroalkanes exhibit limited solubility in most common organic solvents like alcohols, ketones, and alkanes. They are, however, generally miscible with other perfluorocarbons. Quantitative solubility data for Perfluoro-2-methyl-3-ethylpentane in specific organic solvents is not widely available.

## Experimental Protocols

The following sections detail the standard methodologies for determining the key physicochemical properties of perfluorinated compounds like **Perfluoro-2-methyl-3-ethylpentane**.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and accurate method for its determination is the distillation method.

Apparatus:

- Distillation flask
- Condenser
- Thermometer with appropriate range and calibration
- Heating mantle or oil bath
- Receiving flask

Procedure:

- The **Perfluoro-2-methyl-3-ethylpentane** sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- The flask is gently heated.
- As the liquid boils, the vapor rises, and when it reaches the condenser, it cools and liquefies back into a liquid, which is collected in the receiving flask.
- The temperature is recorded when it becomes constant. This stable temperature reading is the boiling point of the substance.

## Determination of Melting Point

For substances that are solid at room temperature, the melting point is a key indicator of purity. For liquids with low melting points like **Perfluoro-2-methyl-3-ethylpentane**, the freezing point is determined, which is thermodynamically equivalent. Differential Scanning Calorimetry (DSC) is a highly accurate method for this determination.

Apparatus:

- Differential Scanning Calorimeter
- Hermetically sealed sample pans (e.g., aluminum)
- Reference pan (empty)
- Cooling system (for sub-ambient measurements)

Procedure:

- A small, accurately weighed sample of **Perfluoro-2-methyl-3-ethylpentane** is hermetically sealed in a sample pan. An empty sealed pan is used as a reference.
- The sample and reference pans are placed in the DSC cell.
- The cell is cooled to a temperature well below the expected melting point.
- A controlled heating program is initiated, typically at a linear rate (e.g., 5-10 °C/min).
- The DSC instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- When the sample melts, it absorbs heat, resulting in an endothermic peak on the DSC thermogram.
- The onset temperature of this peak is taken as the melting point of the substance.

## Measurement of Density

The density of a liquid can be accurately determined using a pycnometer or a vibrating tube densitometer.

Apparatus (Pycnometer Method):

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermostatically controlled water bath

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty weight is accurately determined.
- The pycnometer is filled with the **Perfluoro-2-methyl-3-ethylpentane** sample, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a thermostatic water bath at a specific temperature (e.g., 20 °C) until thermal equilibrium is reached.
- The volume of the liquid is adjusted to the mark on the pycnometer, and any excess is carefully removed.
- The exterior of the pycnometer is dried, and its weight is accurately measured.
- The weight of the liquid is determined by subtracting the empty weight of the pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Determination of Vapor Pressure

The gas saturation method is a reliable technique for determining the low vapor pressures of substances.

Apparatus:

- A thermostatted saturation cell containing the liquid sample.
- A source of inert carrier gas (e.g., nitrogen).
- A flow meter to control and measure the flow rate of the carrier gas.
- A cold trap to condense the vaporized sample.
- An analytical balance.

#### Procedure:

- A known mass of **Perfluoro-2-methyl-3-ethylpentane** is placed in the saturation cell, which is maintained at a constant temperature.
- A controlled and measured flow of an inert carrier gas is passed through the saturation cell at a low enough rate to ensure it becomes saturated with the vapor of the sample.
- The gas stream then passes through a cold trap (e.g., cooled with liquid nitrogen) where the vapor of the substance is condensed and collected.
- After a sufficient period, the mass of the condensed substance in the cold trap is determined by weighing.
- The volume of the carrier gas that has passed through the system is calculated from the flow rate and the duration of the experiment.
- Assuming ideal gas behavior, the partial pressure of the substance (its vapor pressure) can be calculated using the ideal gas law from the amount of substance collected and the volume of the carrier gas.

## Measurement of Refractive Index

The refractive index of a liquid is a dimensionless number that describes how fast light travels through the material. It is a characteristic property and can be used to identify and assess the purity of a substance. An Abbe refractometer is commonly used for this measurement.

#### Apparatus:

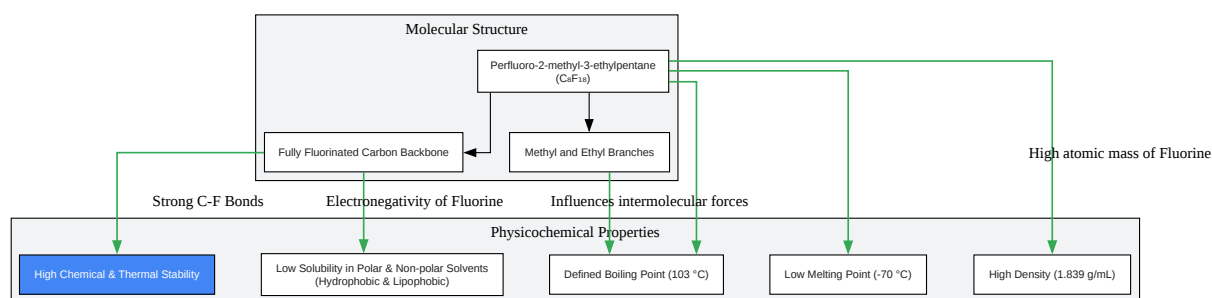
- Abbe refractometer
- A monochromatic light source (typically a sodium lamp, 589 nm)
- A constant temperature water bath to control the temperature of the prisms.

#### Procedure:

- The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- The prisms of the refractometer are cleaned with a suitable solvent and dried.
- A few drops of the **Perfluoro-2-methyl-3-ethylpentane** sample are placed on the surface of the measuring prism.
- The prisms are closed and the temperature is allowed to equilibrate to the desired value by circulating water from the constant temperature bath.
- The light source is switched on, and by looking through the eyepiece, the adjustment knob is turned until the boundary between the light and dark regions is sharp and coincides with the crosshairs.
- The refractive index is read directly from the instrument's scale.

## Molecular Structure and Physicochemical Relationships

The unique physicochemical properties of **Perfluoro-2-methyl-3-ethylpentane** are a direct consequence of its molecular structure. The complete fluorination of the carbon backbone leads to high chemical and thermal stability, while its branched nature influences its physical properties.



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Caption: Relationship between molecular structure and key properties.

The strong carbon-fluorine bonds in the fully fluorinated backbone are responsible for the compound's high thermal and chemical stability. The high molecular weight and the large, electron-rich fluorine atoms contribute to its high density. The branched structure influences the packing of the molecules in the liquid state, which in turn affects its boiling and melting points. The extreme electronegativity of the fluorine atoms leads to a non-polar molecule with very weak intermolecular forces, resulting in low solubility in both polar and non-polar solvents, a characteristic often described as both hydrophobic and lipophobic.

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